Application Notes and Protocols for Isofagomine D-Tartrate in Mouse Models

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Compound of Interest

Compound Name:	*Isofagomine D-Tartrate*
CAS No.:	*957230-65-8*
Cat. No.:	*B563774*

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These application notes provide a comprehensive guide for researchers utilizing **Isofagomine D-Tartrate** in preclinical mouse models, particularly for studies related to Gaucher disease. The protocols and data presented are compiled from established experimental findings.

Quantitative Data Summary

The following tables summarize the experimental dosages and significant outcomes of **Isofagomine D-Tartrate** administration in various mouse models of Gaucher disease.

Table 1: Dosage and Administration of **Isofagomine D-Tartrate** in Mouse Models

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Mouse Model	Dosage	Route of Administration	Treatment Duration	Key Findings
L444P GCase Mice	20 mg/kg/day	Ad libitum in drinking water	4 weeks	Significant increases in GCase activity in liver (4-fold), spleen (4-fold), lung (5-fold), and brain (2-fold).[1]
L444P GCase Mice	20 mg/kg/day	Ad libitum in drinking water	24 weeks	Significant increases in GCase activity in mineralized bone and bone marrow (up to 2-fold); reduced spleen and liver weights.[1]
Neuronopathic Gaucher Disease (4L;C*) Mice*	20 mg/kg/day	Oral	-	10-day extension in lifespan.[2][3][4][5]
Neuronopathic Gaucher Disease (4L;C) Mice	600 mg/kg/day	Oral	-	20-day extension in lifespan.[2][3][4][5]
GCase Mutant Mice (V394L, D409H, or D409V)	30 mg/kg/day	Oral	-	Increased GCase activity in visceral tissues and brain extracts.[6]
Sprague-Dawley Rats (for PK)	600 mg/kg (single dose)	Oral gavage	Not Applicable	Evaluation of tissue distribution and pharmacokinetics.[1]

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Table 2: Effects of **Isofagomine D-Tartrate** on Biochemical Markers

Mouse Model	Dosage	Treatment Duration	Tissue	Effect on GCase Activity	Effect on Substrate Levels (GC/GS)
L444P GCase Mice	20 mg/kg/day	4 weeks	Liver, Spleen, Lung, Brain	2- to 5-fold increase.[1]	Reduction in endogenous glucosylceramide.[1]
Neuronopathic Gaucher Disease (4L;C*) Mice	20 or 600 mg/kg/day	-	Brain, Visceral Tissues	Increased GCase activity and protein levels.[2][3][5]	No significant reduction in cerebral cortical GC and GS levels; potential increase in visceral tissues at high doses.[2][3][4][5]
hG/4L/PS-NA Mice	30 mg/kg/day	8 weeks	-	Increased human and mouse GCase activity.[6]	75% reduction in glucosylceramide and 33% reduction in glucosylsphingosine.[6]

Experimental Protocols

In Vivo Administration of **Isofagomine D-Tartrate**

This protocol describes the oral administration of **Isofagomine D-Tartrate** to mice.

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Materials:

- **Isofagomine D-Tartrate**
- Sterile water for injection or appropriate vehicle
- Animal feeding needles (for oral gavage)
- Standard laboratory animal diet and water

Procedure for Ad Libitum Administration:

- Calculate the total daily water consumption for the cage of mice.
- Determine the required concentration of **Isofagomine D-Tartrate** in the drinking water to achieve the target dosage (e.g., 20 mg/kg/day), based on the average body weight of the mice.
- Dissolve the calculated amount of **Isofagomine D-Tartrate** in the daily volume of drinking water.
- Provide the medicated water to the mice as the sole source of drinking water.
- Prepare fresh medicated water daily.
- Monitor water consumption to ensure proper dosing.

Procedure for Oral Gavage:

- Prepare a stock solution of **Isofagomine D-Tartrate** in a suitable vehicle (e.g., sterile water).
- Calculate the volume of the stock solution required for each mouse based on its body weight to achieve the desired dosage (e.g., 600 mg/kg).
- Gently restrain the mouse.
- Insert the feeding needle into the esophagus.
- Slowly administer the calculated volume of the **Isofagomine D-Tartrate** solution.

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- Monitor the animal for any signs of distress after administration.

Tissue Collection and Homogenization

This protocol outlines the procedure for collecting and processing tissues for subsequent biochemical analysis.

Materials:

- Surgical instruments (scissors, forceps)
- Phosphate-buffered saline (PBS), ice-cold
- Homogenization buffer (specific to the downstream application, e.g., RIPA buffer for protein extraction)
- Mechanical homogenizer (e.g., Dounce or Potter-Elvehjem homogenizer)
- Microcentrifuge tubes
- Liquid nitrogen

Procedure:

- Euthanize the mouse using an approved method.
- Immediately dissect the desired tissues (e.g., liver, spleen, lung, brain).
- Rinse the tissues with ice-cold PBS to remove excess blood.
- Blot the tissues dry and weigh them.
- For immediate processing, place the tissue in a pre-chilled tube with an appropriate volume of ice-cold homogenization buffer.
- For storage, snap-freeze the tissues in liquid nitrogen and store at -80°C.
- Homogenize the tissue on ice using a mechanical homogenizer until no visible tissue fragments remain.

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- Centrifuge the homogenate to pellet cellular debris (e.g., 10,000 x g for 10 minutes at 4°C).
- Collect the supernatant (lysate) for further analysis.

Measurement of β-Glucosidase (GCase) Activity

This protocol describes a common method for measuring GCase activity in tissue lysates.

Materials:

- Tissue lysate
- 4-Methylumbelliferyl-β-D-glucopyranoside (4-MUG), substrate
- Citrate-phosphate buffer (pH 5.2)
- Glycine-carbonate buffer (pH 10.7), stop solution
- Fluorometer

Procedure:

- Determine the protein concentration of the tissue lysate using a standard method (e.g., BCA assay).
- Dilute the lysate to a suitable concentration with citrate-phosphate buffer.
- In a 96-well plate, add a specific volume of the diluted lysate to each well.
- Add the 4-MUG substrate solution to each well to initiate the reaction.
- Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes).
- Stop the reaction by adding the glycine-carbonate buffer.
- Measure the fluorescence of the product (4-methylumbelliferone) using a fluorometer with an excitation wavelength of ~365 nm and an emission wavelength of ~445 nm.

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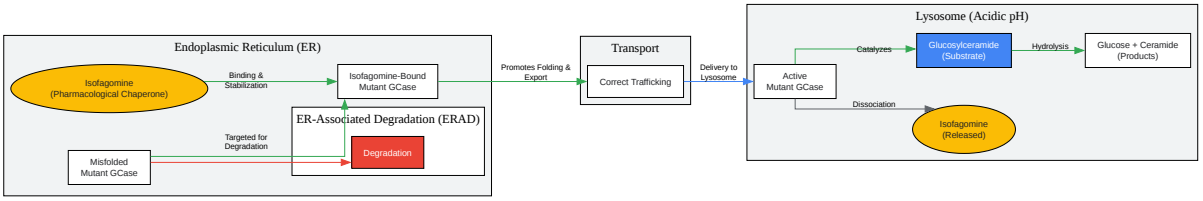
- Calculate the GCase activity, typically expressed as nmol of substrate hydrolyzed per hour per mg of protein.

Visualizations

Signaling Pathway



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Caption: Mechanism of action of Isofagomine as a pharmacological chaperone for mutant GCase.

Experimental Workflow

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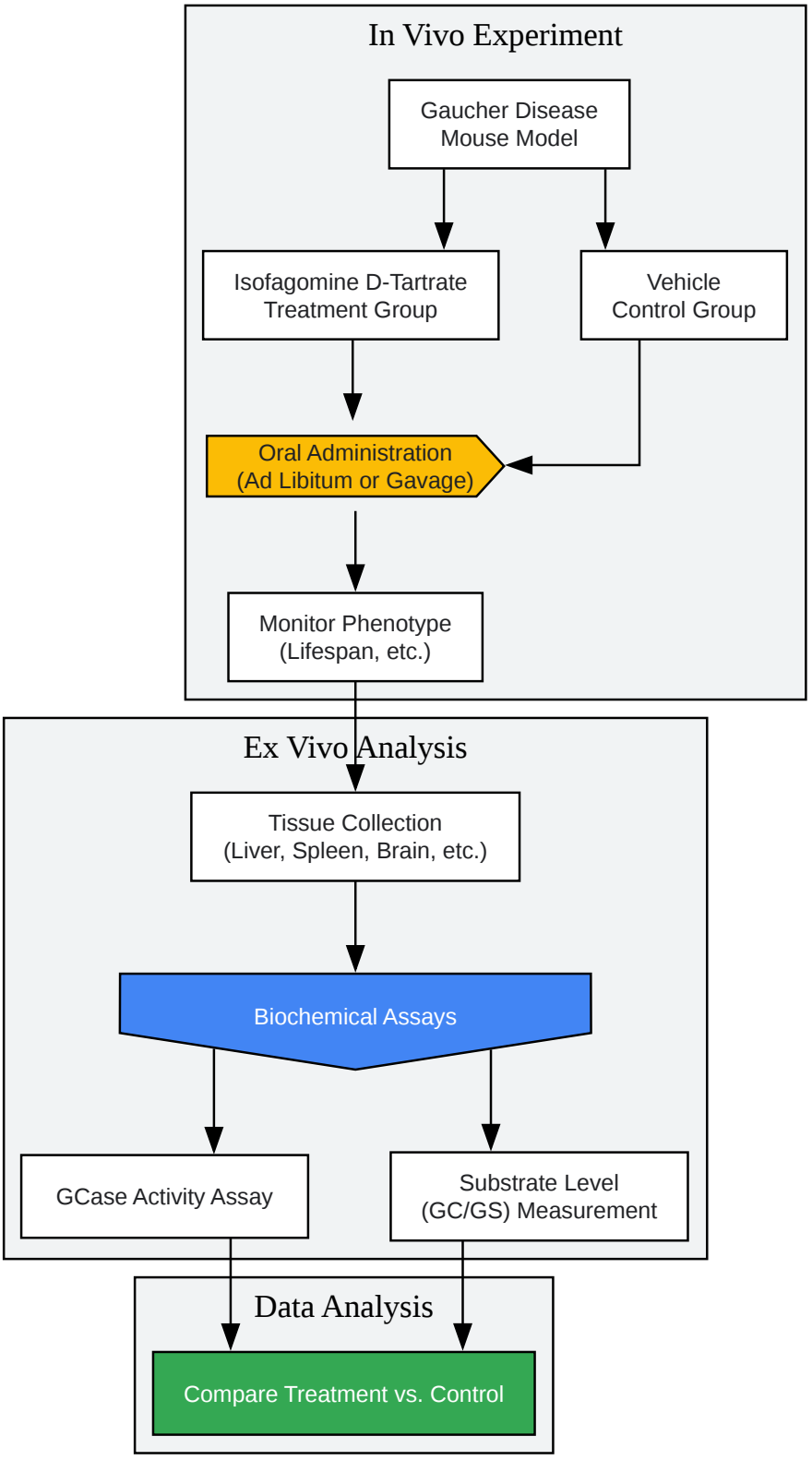

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